

"Methyl thiane-4-carboxylate chemical structure and analysis"

Author: BenchChem Technical Support Team. **Date:** January 2026

Compound of Interest

Compound Name: *Methyl thiane-4-carboxylate*

Cat. No.: B159521

[Get Quote](#)

An In-depth Technical Guide to Methyl Thiane-4-carboxylate

For Researchers, Scientists, and Drug Development Professionals

Introduction

Methyl thiane-4-carboxylate is a saturated heterocyclic compound that serves as a valuable building block in organic synthesis.^[1] Its thiane ring, a six-membered heterocycle containing a sulfur atom, and the methyl ester functional group at the 4-position, make it a versatile intermediate for the synthesis of more complex molecules, including pharmaceuticals and agrochemicals.^[1] This guide provides a comprehensive overview of its chemical structure, properties, synthesis, and analysis, tailored for professionals in research and drug development.

Chemical Structure and Properties

Methyl thiane-4-carboxylate is characterized by a saturated thiopyran ring, systematically named "thiane," with a methyl ester group attached to the fourth carbon atom.^[1]

Figure 1: Chemical Structure of **Methyl Thiane-4-carboxylate**

Physicochemical Properties

A summary of the key physicochemical properties of **methyl thiane-4-carboxylate** is presented in Table 1.

Property	Value	Reference
IUPAC Name	methyl tetrahydro-2H-thiopyran-4-carboxylate	[1]
CAS Number	128094-82-6	[1] [2]
Molecular Formula	C7H12O2S	[1] [2]
Molecular Weight	160.23 g/mol	[2]
Appearance	Colorless to pale yellow liquid	[1]
Boiling Point	~150 °C (estimated)	[1]
Density	~1.1 g/cm ³	[1]
Solubility	Soluble in polar solvents like water and methanol	[1]
SMILES	COC(=O)C1CCSCC1	[1]
InChI	InChI=1S/C7H12O2S/c1-9-7(8)6-2-4-10-5-3-6/h6H,2-5H2,1H3	[1]

Synthesis and Reactivity

Synthetic Routes

Methyl thiane-4-carboxylate can be synthesized through several methods, primarily involving the esterification of thiane-4-carboxylic acid or related derivatives.

- Direct Esterification: This is a common method involving the reaction of thiane-4-carboxylic acid with methanol in the presence of an acid catalyst. The reaction typically requires reflux conditions to drive the equilibrium towards the formation of the ester.[\[1\]](#)
- Thioester Formation: Another synthetic route involves the conversion of thioacids into their corresponding esters by reacting them with methanol under acidic conditions.[\[1\]](#)

- Cyclization Reactions: In some instances, **methyl thiane-4-carboxylate** can be synthesized through the cyclization of precursors that contain both sulfur and carboxylic functionalities.[1]

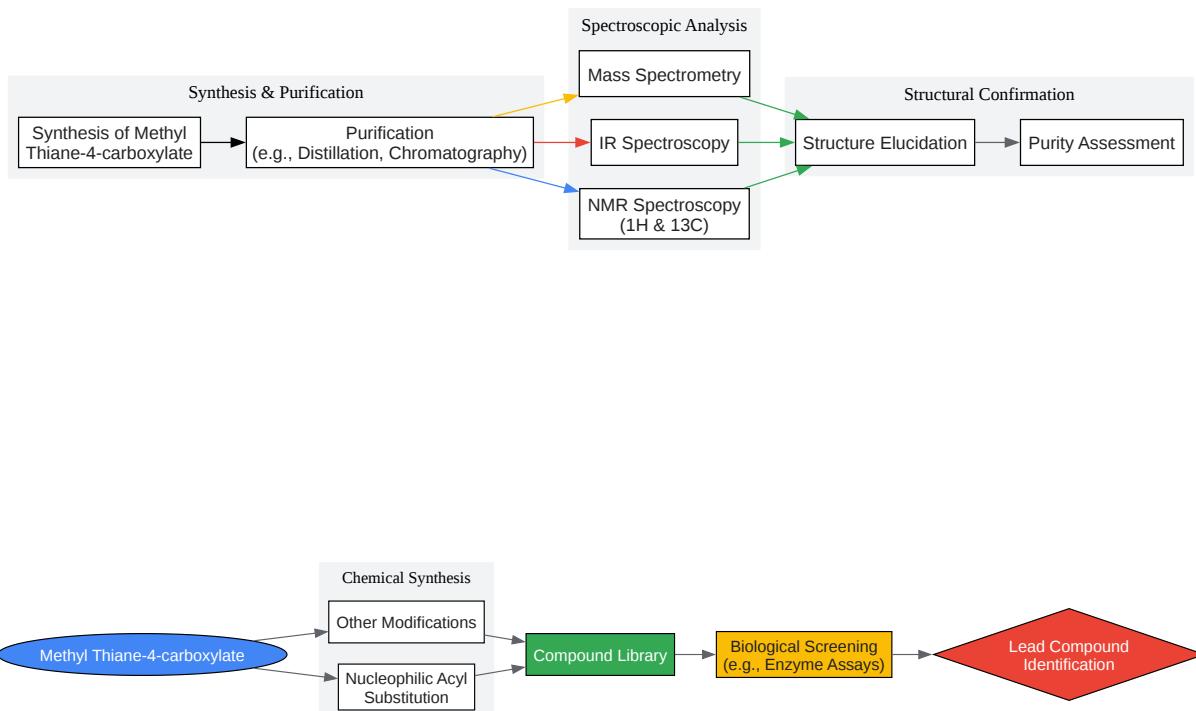
Key Chemical Reactions

The reactivity of **methyl thiane-4-carboxylate** is primarily governed by its ester functional group.

- Nucleophilic Acyl Substitution: The ester group is susceptible to nucleophilic attack by amines or alcohols, leading to the formation of amides or other esters, respectively.[1] This reactivity makes it a useful intermediate for introducing the thiane moiety into larger molecules.
- Hydrolysis: Under aqueous acidic or basic conditions, **methyl thiane-4-carboxylate** can be hydrolyzed back to thiane-4-carboxylic acid and methanol.[1]

Analytical Methods

A combination of spectroscopic techniques is typically employed for the structural elucidation and purity assessment of **methyl thiane-4-carboxylate**.



[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Buy Methyl thiane-4-carboxylate (EVT-398372) | 128094-82-6 [evitachem.com]
- 2. calpaclab.com [calpaclab.com]
- To cite this document: BenchChem. ["Methyl thiane-4-carboxylate chemical structure and analysis"]. BenchChem, [2026]. [Online PDF]. Available at:

[<https://www.benchchem.com/product/b159521#methyl-thiane-4-carboxylate-chemical-structure-and-analysis>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com